In-Depth Technical Guide: IR Spectrum of 1-(Benzyloxy)-3-bromobenzene

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Compound of Interest

Compound Name:	*1-(Benzyloxy)-3-bromobenzene*
CAS No.:	*53087-13-1*
Cat. No.:	*B1334042*

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Part 1: Executive Summary & Structural Context

Compound: **1-(Benzyloxy)-3-bromobenzene** CAS: 53087-13-1 Synonyms: Benzyl 3-bromophenyl ether; 3-Benzyloxybromobenzene Physical State: Crystalline Solid (mp: 60–62 °C)[1]

This guide provides a rigorous analysis of the infrared (IR) spectrum of **1-(Benzyloxy)-3-bromobenzene**. As a key intermediate in the synthesis of pharmaceutical scaffolds (including opioid receptor modulators and liquid crystals), the precise characterization of this molecule is critical for quality control.

The spectrum is dominated by the interplay between two aromatic systems—a monosubstituted benzyl ring and a meta-disubstituted bromobenzene ring—linked by an ether oxygen. Correct interpretation requires distinguishing the ether C–O stretches from the aromatic ring vibrations and identifying the specific out-of-plane (OOP) bending modes that confirm the meta substitution pattern.

Part 2: Experimental Protocol (Sample Acquisition)

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Given the melting point of 60–64 °C, this compound exists as a solid at room temperature but can easily melt under high-energy sampling conditions.

Method A: Attenuated Total Reflectance (ATR) — Recommended for QC

- Instrumentation: FTIR Spectrometer with Diamond or ZnSe crystal.
- Protocol:
  - Place ~5 mg of the white crystalline powder onto the crystal center.
  - Apply pressure using the anvil clamp. Caution: Do not over-tighten; frictional heat can melt the sample (mp ~60°C), causing a phase change that shifts peak shapes.
  - Acquire 16–32 scans at 4 cm^{-1} resolution.
- Advantage: Rapid, requires no sample preparation, preserves the solid-state conformers.

Method B: KBr Pellet — Recommended for High-Resolution Structural Analysis

- Protocol:
  - Mix 2 mg of sample with 200 mg of spectroscopic-grade KBr (dried).
  - Grind gently in an agate mortar. Critical: Vigorous grinding may generate enough heat to melt the sample, resulting in a glassy pellet rather than a crystalline dispersion.
  - Press at 8–10 tons for 2 minutes.
- Advantage: Eliminates refractive index artifacts common in ATR; provides clearer resolution of the "fingerprint" region (600–1500 cm^{-1}).

Part 3: Spectral Interpretation & Band Assignment

High-Frequency Region (3100 – 2800 cm^{-1})

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This region differentiates the aromatic protons from the benzylic methylene group.

- Aromatic C–H Stretching (3100–3000 cm^{-1}):
  - Multiple weak-to-medium bands appear above 3000 cm^{-1}. These correspond to the ν(C–H) modes of both the benzyl and bromophenyl rings.
- Aliphatic C–H Stretching (2950–2850 cm^{-1}):
  - Assignment: The methylene (-CH_2-) bridge of the benzyl group.
  - Observation: Look for two distinct bands:
    - Asymmetric stretch: ~2930 cm^{-1}
    - Symmetric stretch: ~2870 cm^{-1}
  - Diagnostic Value: The intensity is relatively weak compared to long alkyl chains. If these bands are very strong, suspect contamination with solvent (e.g., hexane, ethyl acetate) or starting material (benzyl bromide).

The Functional Group Region (1700 – 1000 cm^{-1})

This is the most diagnostic region for the ether linkage and ring substitutions.

- Aromatic Ring Breathing (1600 & 1480 cm^{-1}):
  - ν(C=C) Aromatic: A pair of sharp bands usually found near 1590 cm^{-1} and 1480 cm^{-1}. The presence of the electronegative oxygen and the heavy bromine atom often enhances the intensity of the 1590 cm^{-1} band due to dipole moment changes.
- Ether C–O Stretching (The "Twin Peaks"):
  - Aryl alkyl ethers display two characteristic bands arising from the asymmetric coupling of the C–O–C bonds.
  - Ar–O Stretch (Asymmetric): A very strong, broad band at 1230–1260 cm^{-1}. This is often the most intense peak in the spectrum.

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- Aliphatic O–CH_2 Stretch (Symmetric): A strong band at 1000–1050 cm^{-1}.
- Note: In **1-(Benzyloxy)-3-bromobenzene**, the heavy bromine atom in the meta position may slightly redshift the Ar–O band compared to unsubstituted anisole derivatives.

The Fingerprint & Substitution Region (< 1000 cm^{-1})

This region confirms the specific isomerism (meta-bromo vs. para-bromo).

- Out-of-Plane (OOP) C–H Bending:
  - Monosubstituted Ring (Benzyl): Look for two strong bands at ~750 cm^{-1} and ~695 cm^{-1}. The 695 cm^{-1} band is often very intense.
  - Meta-Disubstituted Ring (3-Bromophenyl):
    - Meta substitution typically shows a strong band at 780 ± 20 cm^{-1} (corresponding to the 3 adjacent hydrogens).
    - A second band often appears near 680–690 cm^{-1}, which may overlap with the monosubstituted benzyl peak.
- C–Br Stretching:
  - The C–Br stretch is often found in the low-frequency region (500–650 cm^{-1}). While often obscured by KBr cut-off or OOP bands, a medium-intensity band near 660–670 cm^{-1} is characteristic of aromatic bromides.

Part 4: Quality Control & Impurity Profiling

In a synthesis context (reaction of 3-bromophenol + benzyl bromide), IR is a rapid tool for purity assessment.

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Impurity	Diagnostic IR Marker
3-Bromophenol (Starting Material)	Broad O–H stretch at 3200–3500 cm^{-1}. Pure ether should show no absorption here.
Benzyl Bromide (Starting Material)	C–Br Aliphatic stretch at 500–600 cm^{-1} (hard to see) and lack of the strong Ar–O–C band at 1240 cm^{-1}.
Water	Broad, weak hump centered at 3400 cm^{-1}; H–O–H bending mode at ~1640 cm^{-1}.

Part 5: Data Summary Table

Frequency (cm^{-1})	Vibrational Mode	Functional Group Assignment	Intensity
3080–3030	ν(C–H)	Aromatic C–H (Benzene rings)	Weak/Medium
2940–2860	ν(C–H)	Aliphatic C–H (Benzyl -CH_2-)	Weak
1595, 1480	ν(C=C)	Aromatic Ring Skeleton	Medium/Strong
1450	δ(CH_2)	Methylene Scissoring	Medium
1250 ± 10	ν(C–O) asym	Aryl Ether (Ar–O–CH_2)	Very Strong
1030 ± 10	ν(C–O) sym	Alkyl Ether (O–CH_2–Ph)	Strong
780 ± 10	δ(C–H) OOP	Meta-disubstituted Ring (3H adjacent)	Strong
750, 695	δ(C–H) OOP	Monosubstituted Ring (Benzyl)	Strong
~665	ν(C–Br)	Aromatic C–Br Stretch	Medium

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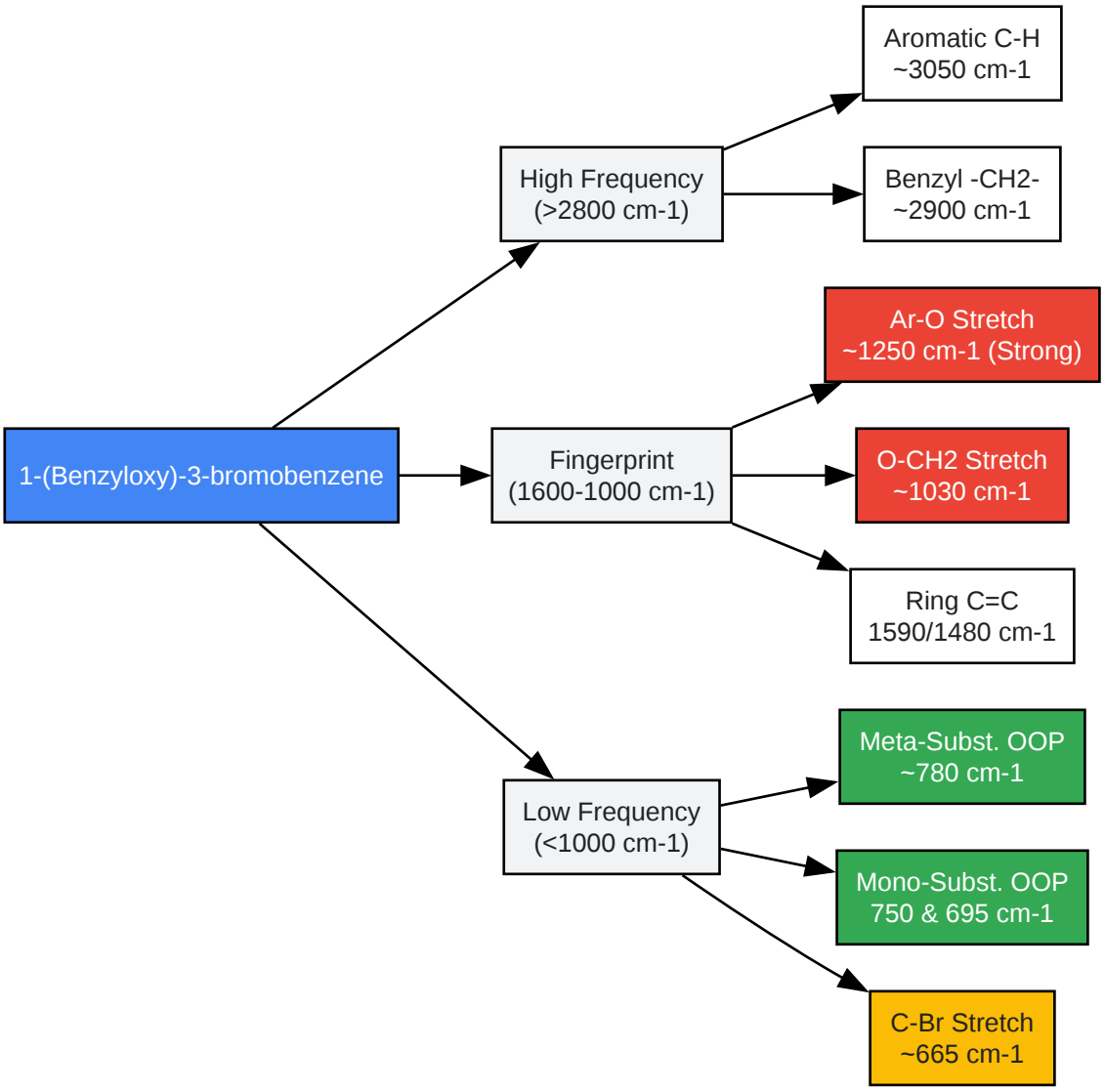
Part 6: Visualization of Vibrational Logic



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Caption: Hierarchical breakdown of vibrational modes for **1-(Benzyloxy)-3-bromobenzene** assignment.

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